

# An In-depth Technical Guide to cis-10,11-Dihydroxy Nortriptyline

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## Compound of Interest

Compound Name: *cis-10,11-Dihydroxy Nortriptyline*

Cat. No.: B564528

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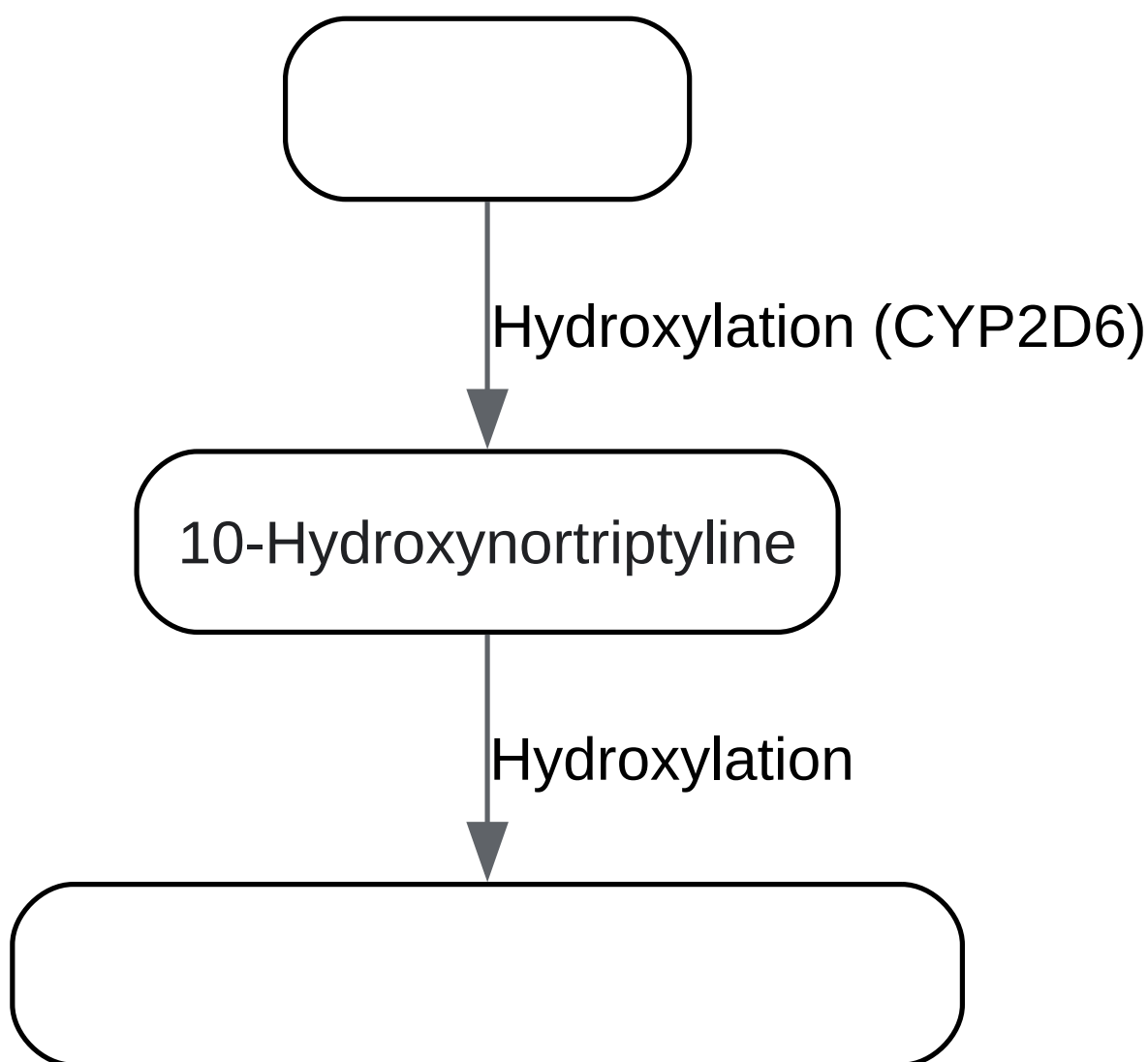
This technical guide provides a comprehensive overview of the chemical structure, properties, and metabolic pathways related to **cis-10,11-Dihydroxy Nortriptyline**. The content is tailored for researchers, scientists, and drug development professionals, offering detailed information and methodologies to support further investigation of this nortriptyline metabolite.

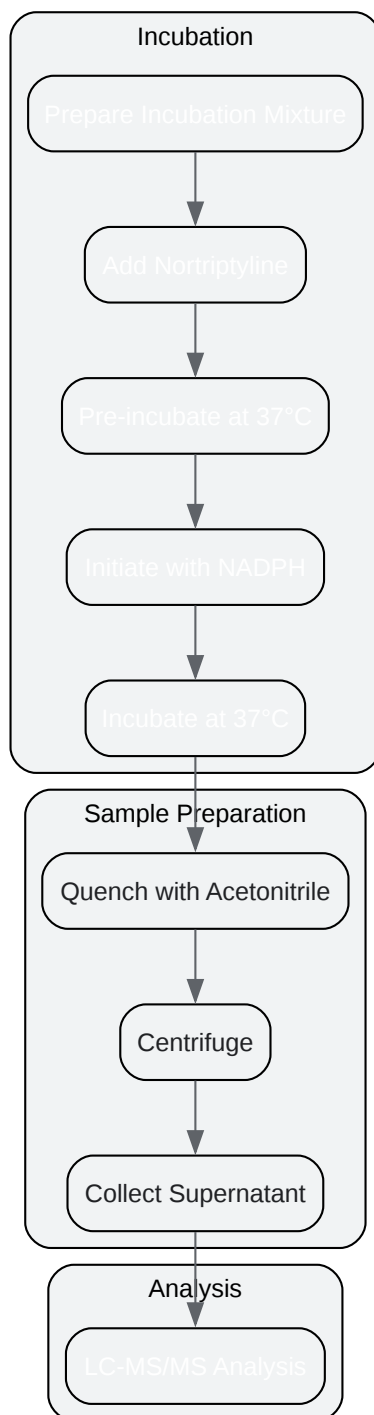
## Chemical Structure and Identification

**cis-10,11-Dihydroxy Nortriptyline** is a metabolite of the tricyclic antidepressant Nortriptyline. Its chemical identity is defined by the following identifiers:

- IUPAC Name: (5R,6S)-11-[3-(methylamino)propylidene]-5,6-dihydrodibenzo[2,1-b:1',2'-e][1]annulene-5,6-diol[2]
- CAS Number: 1562-52-3[2][3][4]
- Molecular Formula: C<sub>19</sub>H<sub>21</sub>NO<sub>2</sub>[2][3][5]
- Molecular Weight: 295.38 g/mol [2][3][5]
- Accurate Mass: 295.1572[2][6]
- SMILES: CNCC\C=C\1/c2cccc2--INVALID-LINK----INVALID-LINK--c3cccc13[2][6]
- InChI Key: InChI=1S/C19H21NO2/c1-20-12-6-11-13-14-7-2-4-9-16(14)18(21)19(22)17-10-5-3-8-15(13)17/h2-5,7-11,18-22H,6,12H2,1H3/b13-11-/t18-,19+/m1/s1[2][6]

Below is a two-dimensional representation of the chemical structure of **cis-10,11-Dihydroxy Nortriptyline**.





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## References

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